

# Environmental Fate and Persistence of Disperse Orange 29: A Technical Guide

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## Compound of Interest

Compound Name: *Disperse orange 29*

Cat. No.: *B3427777*

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## Abstract

**Disperse Orange 29** is a monoazo disperse dye used in the textile industry for dyeing synthetic fibers such as polyester. This technical guide provides a comprehensive overview of the available scientific information regarding its environmental fate and persistence. The document summarizes key physicochemical properties and ecotoxicological data. Standard experimental protocols for assessing the environmental behavior of chemical substances are detailed, including those for which specific data on **Disperse Orange 29** are currently lacking in the public domain. This guide highlights the existing data gaps, particularly concerning the rates of biodegradation, hydrolysis, and photolysis, which are critical for a complete environmental risk assessment. The information is intended to support researchers, scientists, and professionals in understanding the potential environmental impact of this compound.

## Introduction

**Disperse Orange 29**, with the chemical name 4-[[2-methoxy-4-[(4-nitrophenyl)azo]phenyl]azo]phenol and CAS number 19800-42-1, is a synthetic dye belonging to the azo class.<sup>[1]</sup> Due to their chemical stability and versatility, azo dyes are widely used in various industries, most notably for textile dyeing.<sup>[2]</sup> However, the release of these compounds into the environment through industrial effluents is a significant concern due to their potential for persistence, bioaccumulation, and toxicity.<sup>[2][3]</sup> The environmental fate of **Disperse Orange 29** is governed by a combination of its physicochemical properties and its susceptibility

to various degradation processes, including biodegradation, hydrolysis, and photolysis. This guide aims to consolidate the currently available data on these aspects and to outline the standard methodologies for their investigation.

## Physicochemical Properties

The environmental distribution and behavior of a chemical are largely dictated by its physical and chemical properties. Key parameters for **Disperse Orange 29** are summarized in the table below.

Property	Value	Test Conditions	Reference
Molecular Formula	C <sub>19</sub> H <sub>15</sub> N <sub>5</sub> O <sub>4</sub>	-	<a href="#">[1]</a>
Molecular Weight	377.35 g/mol	-	<a href="#">[1]</a>
Physical State	Solid, Dark brown powder	-	<a href="#">[1]</a>
Water Solubility	< 41 µg/L	20 °C, pH 6.5	<a href="#">[1]</a>
Octanol-Water Partition Coefficient (log Pow)	5.2	Room temperature	<a href="#">[1]</a>
Vapor Pressure	< 0 Pa	20 °C, 25 °C, 50 °C	<a href="#">[1]</a>
Melting Point	225.7 °C	101 325 Pa	<a href="#">[1]</a>

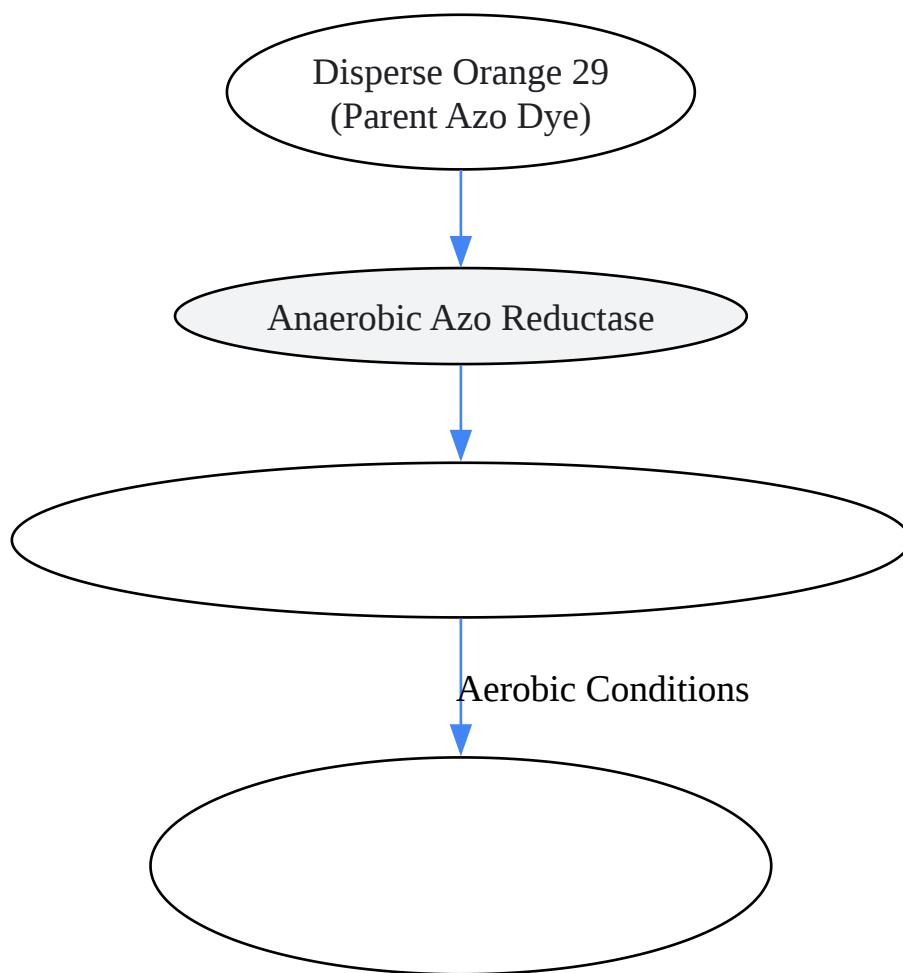
The low water solubility and high octanol-water partition coefficient (log Pow) of **Disperse Orange 29** indicate a strong tendency for this compound to partition from the aqueous phase to organic matrices such as soil, sediment, and sludge.[\[4\]](#) Its extremely low vapor pressure suggests that volatilization from water or soil surfaces is not a significant environmental fate process.[\[1\]](#)

## Environmental Persistence

The persistence of a chemical in the environment is determined by its resistance to degradation. The primary degradation pathways for organic compounds are biodegradation, hydrolysis, and photolysis.

## Biodegradation

Currently, there is a lack of specific studies that have determined the rate and extent of biodegradation of **Disperse Orange 29** under standard test conditions (e.g., OECD 301 for ready biodegradability or OECD 302 for inherent biodegradability). Azo dyes, in general, are known to be recalcitrant to aerobic biodegradation.<sup>[2]</sup> However, under anaerobic conditions, the azo bond can be cleaved by microorganisms, leading to the formation of aromatic amines, which may be of toxicological concern.<sup>[2]</sup>



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## Hydrolysis

No quantitative data on the hydrolysis of **Disperse Orange 29** as a function of pH are currently available in the scientific literature. The chemical structure of **Disperse Orange 29** does not contain functional groups that are readily susceptible to hydrolysis under typical environmental

pH conditions (pH 4-9). However, this would need to be confirmed through experimental testing.

## Photolysis

Specific studies on the photolytic degradation of **Disperse Orange 29** in water, soil, or air are not readily available. As a colored substance, it absorbs light in the visible spectrum and potentially in the UV spectrum, suggesting that direct photolysis could be a possible degradation pathway. The rate and significance of this process would depend on factors such as the light absorption spectrum of the dye, the quantum yield of the reaction, and the intensity of solar radiation.

## Mobility and Distribution

The high log Pow value (5.2) and low water solubility (< 41 µg/L) of **Disperse Orange 29** strongly suggest that it will have low mobility in the environment.<sup>[1]</sup> If released into aquatic systems, it is expected to adsorb strongly to suspended solids and partition to sediments.<sup>[4]</sup> In terrestrial environments, it is likely to be immobile in soil, with a low potential for leaching into groundwater. The disposal of sludge from wastewater treatment plants that receive textile effluents can be a significant source of this dye to agricultural soils.<sup>[4]</sup>

## Ecotoxicity

The ecotoxicity of **Disperse Orange 29** has been evaluated for several aquatic organisms. The available data are summarized in the table below.

Organism	Endpoint	Value	Exposure Duration	Reference
Scenedesmus subspicatus (Algae)	EC50	6 mg/L	72 hours	<a href="#">[4]</a>
Daphnia magna (Aquatic Invertebrate)	EC50	70 mg/L	48 hours	<a href="#">[4]</a>
Danio rerio (Zebra Fish)	LC50	2364 mg/L	96 hours	<a href="#">[1]</a>
Activated Sludge Microorganisms	NOEC	>= 1000 mg/L	3 hours	<a href="#">[1]</a>

Based on the available data, **Disperse Orange 29** is not considered to be highly hazardous to aquatic organisms.[\[4\]](#)

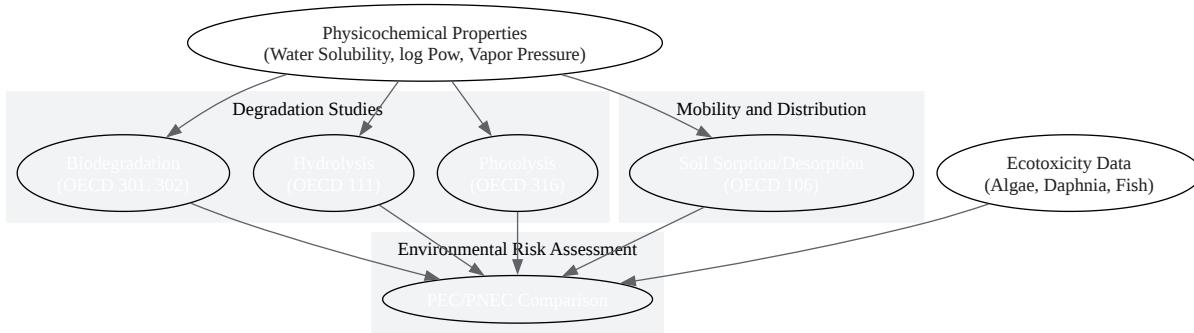
## Experimental Protocols

This section details the standard methodologies that are or would be employed to determine the environmental fate and persistence of **Disperse Orange 29**.

## Physicochemical Properties

- Water Solubility (OECD 105): The flask method is typically used for substances with low solubility. A known amount of the test substance is stirred in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) coupled with a UV-Vis or mass spectrometry detector.
- Octanol-Water Partition Coefficient (OECD 107/117): For a substance with a high log Pow like **Disperse Orange 29**, the HPLC method (OECD 117) is often preferred. This method correlates the retention time of the substance on a reverse-phase HPLC column with the known log Pow values of reference compounds.

# Environmental Persistence



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- Ready Biodegradability (OECD 301): A suite of methods (e.g., 301B CO<sub>2</sub> Evolution Test, 301F Manometric Respirometry Test) are used to assess whether a substance is readily biodegradable. A solution of the test substance in a mineral medium is inoculated with microorganisms from a wastewater treatment plant and incubated for 28 days. Biodegradation is followed by measuring parameters like dissolved organic carbon (DOC) removal, CO<sub>2</sub> production, or oxygen consumption.
- Inherent Biodegradability (OECD 302): If a substance is not readily biodegradable, tests for inherent biodegradability (e.g., OECD 302B Zahn-Wellens Test) can be conducted. These tests use a higher concentration of microorganisms and a longer incubation period to assess the potential for biodegradation under optimized conditions.
- Hydrolysis as a Function of pH (OECD 111): Sterile aqueous buffer solutions at pH 4, 7, and 9 are treated with the test substance and incubated in the dark at a constant temperature. The concentration of the test substance and any hydrolysis products are monitored over time to determine the hydrolysis rate constant and half-life at each pH.

- Direct Photolysis in Water (OECD 316): A solution of the test substance in pure water is exposed to a light source that simulates natural sunlight. The concentration of the substance is monitored over time to determine the rate of photolytic degradation. The quantum yield is calculated, which can then be used to estimate the environmental half-life under different light conditions.

## Ecotoxicity Testing

- Algal Growth Inhibition Test (OECD 201): Cultures of a freshwater green alga (e.g., *Scenedesmus subspicatus*) are exposed to a range of concentrations of the test substance. The growth of the algae is measured over 72 hours, and the concentration that causes a 50% reduction in growth (EC50) is determined.
- Daphnia sp. Acute Immobilisation Test (OECD 202): Young daphnids are exposed to various concentrations of the test substance for 48 hours. The concentration that immobilizes 50% of the daphnids (EC50) is calculated.
- Fish Acute Toxicity Test (OECD 203): Fish (e.g., Zebra Fish) are exposed to a series of concentrations of the test substance for 96 hours. The concentration that is lethal to 50% of the fish (LC50) is determined.

## Conclusion and Data Gaps

**Disperse Orange 29** is a dye with low water solubility and a high potential for partitioning to solid environmental matrices like sediment and sludge. Based on the available data, it is not considered to be highly toxic to aquatic organisms. However, a significant data gap exists regarding its environmental persistence. There is a lack of quantitative data on the rates of biodegradation, hydrolysis, and photolysis. To conduct a comprehensive environmental risk assessment, further studies are needed to determine the half-lives of **Disperse Orange 29** in relevant environmental compartments (water, soil, and sediment) under standardized test conditions. Understanding the potential for anaerobic degradation and the formation of aromatic amines is also a critical area for future research.

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